

Z-DL-Leu-OH: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Z-DL-Leu-OH

Cat. No.: B554504

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This guide provides an in-depth technical overview of N-Benzyloxycarbonyl-DL-leucine (**Z-DL-Leu-OH**), a foundational reagent in peptide chemistry and stereoselective synthesis. Designed for researchers, scientists, and professionals in drug development, this document elucidates the compound's core properties, synthesis, and critical applications, with a focus on the scientific principles underpinning its utility.

Core Compound Identification and Properties

Z-DL-Leu-OH is a racemic mixture of the N-benzyloxycarbonyl (Z or Cbz) protected forms of D- and L-leucine. The Z-group is a crucial amine protecting group in peptide synthesis, renowned for its stability under various coupling conditions and its selective removal via catalytic hydrogenolysis.^[1] The presence of both enantiomers makes **Z-DL-Leu-OH** a key starting material for enzymatic resolution studies and the synthesis of peptides containing either D- or L-leucine residues.

Table 1: Physicochemical Properties of **Z-DL-Leu-OH**

Property	Value	Source
CAS Number	3588-60-1	
Molecular Formula	C ₁₄ H ₁₉ NO ₄	
Molecular Weight	265.30 g/mol	
Synonyms	N-Benzyloxycarbonyl-DL-leucine, N-Cbz-DL-leucine	N/A
Appearance	Typically an oil or low-melting solid	

Synthesis of Z-DL-Leu-OH: The Schotten-Baumann Reaction

The standard method for the N-protection of amino acids, including the synthesis of **Z-DL-Leu-OH**, is the Schotten-Baumann reaction.^{[2][3][4]} This robust and widely used protocol involves the acylation of the amino acid's amino group with benzyl chloroformate (also known as benzyloxycarbonyl chloride, Cbz-Cl or Z-Cl) under aqueous alkaline conditions.

The causality behind this choice of reaction conditions is twofold: the aqueous base (typically sodium hydroxide or sodium carbonate) serves to deprotonate the amino group, rendering it nucleophilic, and simultaneously neutralizes the hydrochloric acid byproduct generated during the reaction.^{[3][4]} The reaction is often performed in a two-phase system (e.g., an organic solvent and water) to facilitate the separation of the product.^[4]

Experimental Protocol: Synthesis of Z-DL-Leu-OH

This protocol is a standard laboratory procedure for the N-protection of DL-leucine.

Materials:

- DL-Leucine
- Benzyl chloroformate (Cbz-Cl)
- Sodium hydroxide (NaOH)

- Diethyl ether (or other suitable organic solvent)
- Hydrochloric acid (HCl, concentrated and dilute)
- Distilled water
- Ice bath
- Separatory funnel
- Magnetic stirrer and stir bar
- pH indicator paper

Procedure:

- **Dissolution of DL-Leucine:** In a flask, dissolve DL-leucine in a 1M solution of sodium hydroxide in water. The amount of NaOH should be slightly more than two molar equivalents relative to the DL-leucine to ensure the amino acid is fully deprotonated and to neutralize the HCl byproduct. Cool the solution in an ice bath to 0-5 °C with stirring.
- **Acylation:** While maintaining the low temperature and vigorous stirring, add benzyl chloroformate dropwise. It is crucial to add the benzyl chloroformate and a 2M NaOH solution concurrently in separate streams to maintain a pH of approximately 9-10. This prevents the hydrolysis of the benzyl chloroformate and minimizes side reactions.[2]
- **Reaction Monitoring:** After the addition is complete, allow the reaction mixture to stir in the ice bath for an additional hour, followed by stirring at room temperature for another 2-3 hours. The reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up and Extraction:** Transfer the reaction mixture to a separatory funnel. Wash the aqueous layer with diethyl ether to remove any unreacted benzyl chloroformate and benzyl alcohol (a hydrolysis byproduct).
- **Acidification and Product Isolation:** Carefully acidify the aqueous layer with dilute hydrochloric acid to a pH of approximately 2, while cooling in an ice bath. **Z-DL-Leu-OH**, being less soluble in acidic water, will precipitate out as an oil or a solid.

- Final Extraction and Drying: Extract the product from the acidified aqueous layer with ethyl acetate or another suitable organic solvent. Wash the combined organic extracts with a saturated sodium chloride solution, dry over anhydrous magnesium sulfate or sodium sulfate, filter, and evaporate the solvent under reduced pressure to yield **Z-DL-Leu-OH**.

Application in Dipeptide Synthesis

Z-protected amino acids are fundamental building blocks in solution-phase peptide synthesis. [5] The Z-group prevents the amino terminus from participating in the coupling reaction, thus ensuring the formation of the desired peptide bond.[6]

Experimental Protocol: Synthesis of a Dipeptide (e.g., Z-DL-Leu-Gly-OMe)

This protocol illustrates the use of **Z-DL-Leu-OH** in the synthesis of a dipeptide, coupling it with the methyl ester of glycine.

Materials:

- **Z-DL-Leu-OH**
- Glycine methyl ester hydrochloride (H-Gly-OMe·HCl)
- Dicyclohexylcarbodiimide (DCC) or other coupling agent
- 1-Hydroxybenzotriazole (HOBT)
- Triethylamine (TEA) or N,N-Diisopropylethylamine (DIPEA)
- Dimethylformamide (DMF) or Dichloromethane (DCM) as solvent
- Ethyl acetate
- 1N Hydrochloric acid
- 5% Sodium bicarbonate solution
- Saturated sodium chloride solution

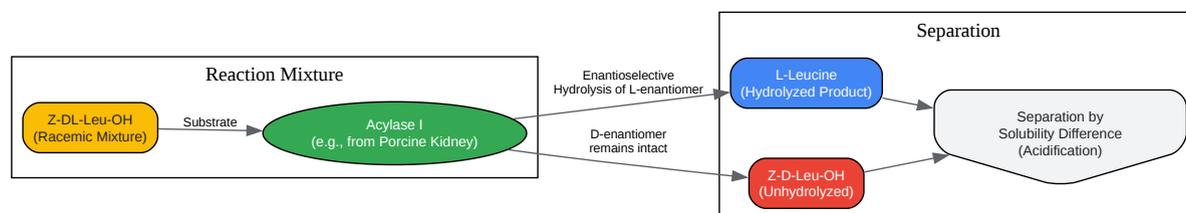
Procedure:

- **Reactant Dissolution:** Dissolve **Z-DL-Leu-OH** and HOBt (1 equivalent) in DMF. In a separate flask, suspend glycine methyl ester hydrochloride in DMF and add triethylamine (1 equivalent) to neutralize the hydrochloride and free the amine.
- **Activation:** Cool the **Z-DL-Leu-OH** solution in an ice bath and add DCC (1.1 equivalents). A white precipitate of dicyclohexylurea (DCU) will begin to form as the carboxylic acid is activated. Allow the activation to proceed for 30 minutes.
- **Coupling:** Add the neutralized glycine methyl ester solution to the activated **Z-DL-Leu-OH** solution. Allow the reaction to stir overnight, gradually warming to room temperature.[7]
- **Work-up:** Filter the reaction mixture to remove the DCU precipitate. Evaporate the solvent from the filtrate.
- **Extraction and Purification:** Dissolve the residue in ethyl acetate. Wash the solution sequentially with 1N HCl, water, 5% sodium bicarbonate solution, and finally with saturated sodium chloride solution.[7] Dry the organic layer over anhydrous magnesium sulfate, filter, and evaporate the solvent to yield the crude dipeptide.
- **Recrystallization:** The crude product can be further purified by recrystallization from a suitable solvent system, such as isopropyl ether.[7]

Enzymatic Resolution of Z-DL-Leu-OH

A significant application of **Z-DL-Leu-OH** is in the stereoselective synthesis of enantiomerically pure L- or D-leucine derivatives. This is often achieved through enzymatic kinetic resolution. Acylase I from porcine kidney or *Aspergillus oryzae* is highly specific for the hydrolysis of the N-acyl group of L-amino acids, leaving the N-acyl-D-amino acid untouched.[8][9]

The underlying principle of this self-validating system is the high enantioselectivity of the enzyme. The successful separation of the L-amino acid from the N-acyl-D-amino acid confirms the enzyme's specific activity.



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Caption: Enzymatic kinetic resolution of **Z-DL-Leu-OH** using Acylase I.

Conclusion

Z-DL-Leu-OH is a versatile and indispensable reagent in the field of peptide chemistry and stereoselective synthesis. Its straightforward preparation via the Schotten-Baumann reaction and its utility as both a protected building block and a substrate for enzymatic resolution underscore its importance. A thorough understanding of the principles behind its synthesis and application, as detailed in this guide, is crucial for researchers aiming to develop novel therapeutics and other advanced biomolecules.

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